

WAY-169916 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: WAY-169916

Cat. No.: B611797

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Application Notes and Protocols: WAY-169916

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and mechanism of action of **WAY-169916**, a pathway-selective estrogen receptor (ER) ligand. The included protocols offer guidance for the preparation of stock solutions for in vitro and in vivo studies.

Core Properties of WAY-169916

WAY-169916 is a nonsteroidal, orally active molecule that functions as a selective modulator of the estrogen receptor. It has demonstrated potent anti-inflammatory effects by selectively inhibiting the transcriptional activity of nuclear factor-kappa B (NF- κ B).^[1] This selective action allows for the dissociation of the anti-inflammatory effects of ER signaling from the classic estrogenic effects, such as uterine proliferation.^[1]

Chemical Structure:

- Formal Name: 4-[1-(2-propen-1-yl)-7-(trifluoromethyl)-1H-indazol-3-yl]-1,3-benzenediol^[2]
- CAS Number: 669764-18-5^{[2][3][4]}
- Molecular Formula: C₁₇H₁₃F₃N₂O₂^[2]
- Molecular Weight: 334.3 g/mol ^[2]

Solubility Data

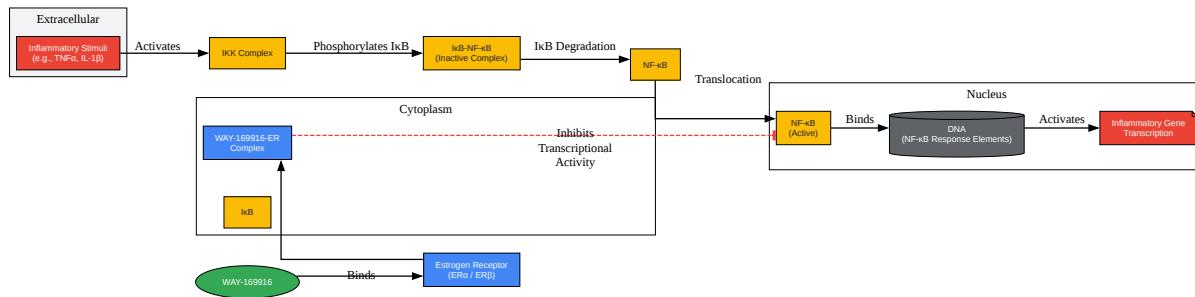
The solubility of **WAY-169916** has been determined in several common laboratory solvents. The following table summarizes the available quantitative data. It is recommended to use freshly opened, anhydrous solvents, particularly for DMSO, as its hygroscopic nature can significantly impact the solubility of the compound.^[4] For aqueous buffers, **WAY-169916** is reported to be insoluble.^{[2][3]}

Solvent	Solubility	Concentration (mM)	Notes
DMSO	125 mg/mL ^[4]	373.93 mM	Ultrasonic assistance may be needed. ^[4]
DMSO	15 mg/mL ^{[2][3]}	44.87 mM	-
DMF	10 mg/mL ^{[2][3]}	29.91 mM	-
Ethanol	10 mg/mL ^{[2][3]}	29.91 mM	-
PBS (pH 7.2)	Insoluble ^{[2][3]}	-	-

Mechanism of Action: ER-Mediated NF-κB Inhibition

WAY-169916 exerts its anti-inflammatory effects by selectively engaging the estrogen receptor to inhibit the NF-κB signaling pathway. NF-κB is a key transcription factor that regulates the expression of numerous pro-inflammatory genes. In a resting state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals (e.g., TNFα, IL-1β), the IκB kinase (IKK) complex phosphorylates IκB, leading to its ubiquitination and subsequent proteasomal degradation. This frees NF-κB to translocate to the nucleus and activate the transcription of target genes.

The estrogen receptor can interfere with this pathway. **WAY-169916** binds to both ERα and ERβ, and this complex can inhibit NF-κB transcriptional activity.^{[1][2]} This inhibition can occur through several mechanisms, including direct interaction with NF-κB subunits or competition for essential co-activators. By selectively activating this inhibitory pathway without triggering the transcriptional activities associated with classic estrogenic responses, **WAY-169916** acts as a potent and selective anti-inflammatory agent.



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WAY-169916 Signaling Pathway

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **WAY-169916** in dimethyl sulfoxide (DMSO).

Materials:

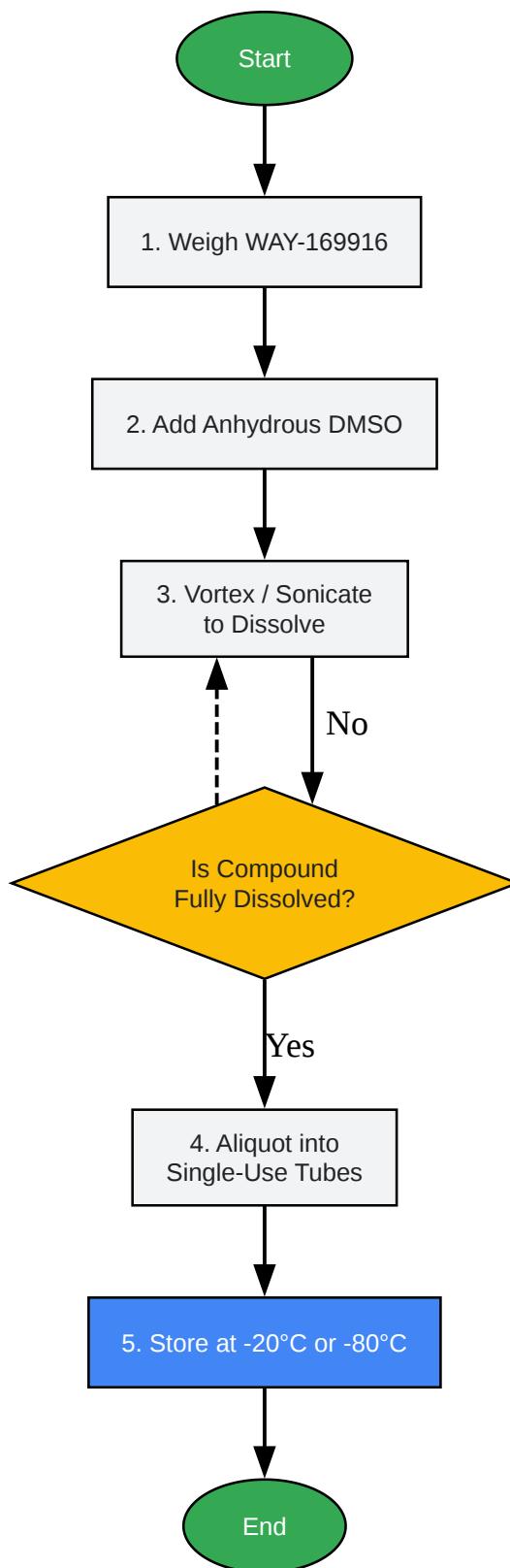
- **WAY-169916** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened

- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Weighing the Compound: Accurately weigh a precise amount of **WAY-169916**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.343 mg of **WAY-169916** (Molecular Weight = 334.3 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **WAY-169916**. To continue the example, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all solid has dissolved.
 - If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes may be required.[4]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4]

Note on Preparing Working Solutions: When preparing a working solution for cell culture, ensure that the final concentration of DMSO is kept low (typically below 0.1%) to avoid solvent-induced cytotoxicity.

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